

In-Depth Technical Guide: Solubility and Stability of Trimethoprim-PEG3-amine TFA

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Compound of Interest

Compound Name: Trimethoprim-PEG3-amine TFA

Cat. No.: B1677516

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility and stability of **Trimethoprim-PEG3-amine TFA**, a key reagent in modern cell biology and drug discovery. The information presented herein is intended to equip researchers with the necessary knowledge for its effective handling, storage, and application, particularly in the context of the TMP-tag protein labeling system.

Introduction to Trimethoprim-PEG3-amine TFA

Trimethoprim-PEG3-amine TFA is a synthetic molecule that conjugates the antibacterial drug trimethoprim to a three-unit polyethylene glycol (PEG) spacer with a terminal amine group, supplied as a trifluoroacetic acid (TFA) salt. The trimethoprim moiety exhibits high-affinity and specific non-covalent binding to *E. coli* dihydrofolate reductase (eDHFR), with a dissociation constant (K_d) in the nanomolar range.[1] Conversely, its affinity for mammalian DHFR is significantly lower ($K_d > 1 \mu\text{M}$), ensuring minimal off-target effects in mammalian cells.[1] This differential binding is the cornerstone of the TMP-tag system, a powerful tool for the visualization and manipulation of proteins in living cells.[1][2] By fusing a protein of interest to eDHFR, researchers can specifically label and track the fusion protein using fluorescently-conjugated Trimethoprim-PEG3-amine. The PEG3 linker enhances the solubility and bioavailability of the molecule.[3][4]

Physicochemical Properties and Solubility

The solubility of **Trimethoprim-PEG3-amine TFA** is a critical parameter for its use in experimental settings. The presence of the PEG linker generally improves the aqueous solubility of the otherwise hydrophobic trimethoprim core.

Table 1: Quantitative Solubility Data

Solvent	Solubility
Dimethylformamide (DMF)	20 mg/mL
Dimethyl sulfoxide (DMSO)	15 mg/mL
Ethanol	10 mg/mL
Phosphate-Buffered Saline (PBS), pH 7.2	10 mg/mL

Data sourced from manufacturer datasheets.

The terminal amine group allows for straightforward conjugation to a variety of probes, such as fluorophores, biotin, or affinity tags, via standard amine-reactive chemistry.

Stability and Storage

Proper storage and handling are paramount to maintaining the integrity and functionality of **Trimethoprim-PEG3-amine TFA**.

Table 2: Stability and Storage Recommendations

Parameter	Recommendation
Storage Temperature	-20°C
Shelf Life	≥ 4 years (at -20°C)
Handling	Protect from moisture. Allow to warm to room temperature before opening.

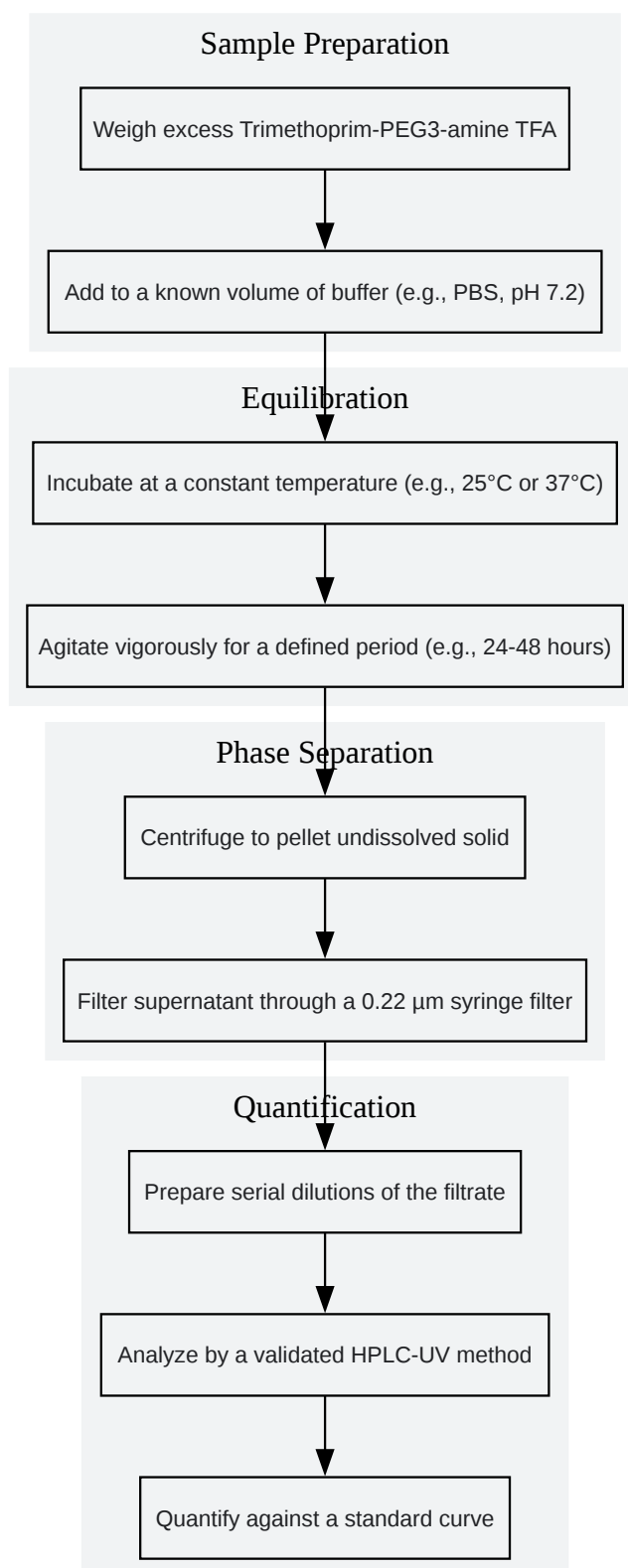
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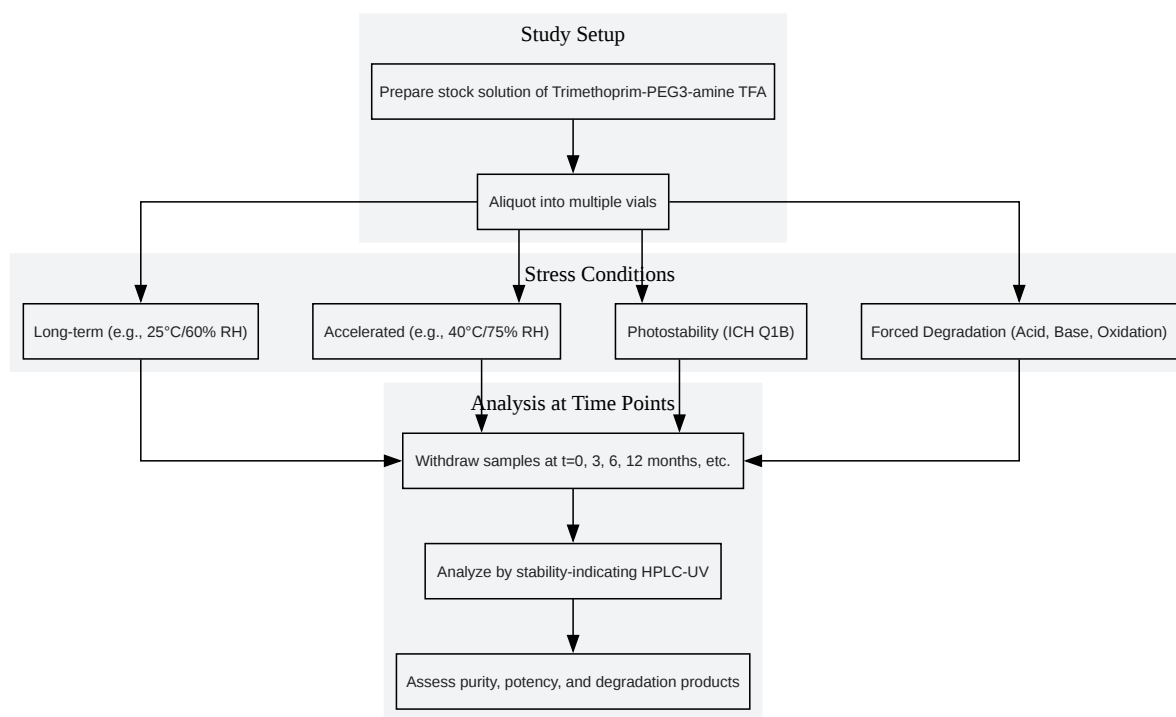
For long-term storage, the compound should be kept as a solid at -20°C. For experimental use, stock solutions are typically prepared in anhydrous DMSO or DMF and can be stored at -20°C for several months. Repeated freeze-thaw cycles should be avoided. The stability of the compound in aqueous buffers at physiological pH is generally good for the duration of typical cell-based experiments, but prolonged incubation in aqueous solutions may lead to hydrolysis.

Experimental Protocols

Protocol for Determining Equilibrium Solubility (Shake-Flask Method)

This protocol outlines a standard procedure for determining the thermodynamic solubility of **Trimethoprim-PEG3-amine TFA** in a buffer of interest.





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